

MitoTEMPO Hydrate for Flow Cytometry Analysis of Mitochondrial Reactive Oxygen Species (ROS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MitoTEMPO hydrate

Cat. No.: B593233

[Get Quote](#)

Application Notes and Protocols

Introduction

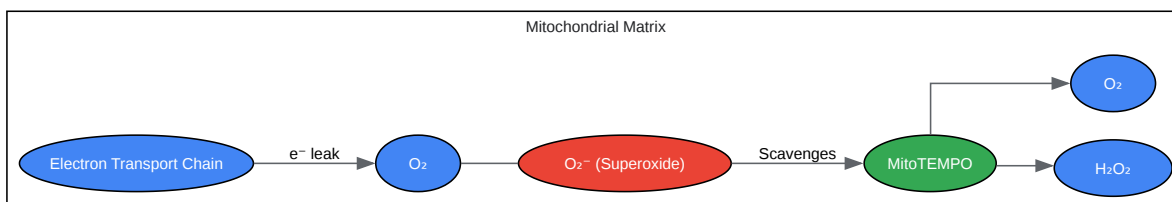
Mitochondrial reactive oxygen species (ROS), primarily superoxide (O_2^-), are byproducts of cellular respiration. While they play a role in cellular signaling, excessive mitochondrial ROS production is implicated in a variety of pathological conditions, including cardiovascular diseases, neurodegenerative disorders, and cancer.^[1] Accurate measurement of mitochondrial ROS is therefore crucial for understanding disease mechanisms and for the development of novel therapeutics. **MitoTEMPO hydrate** is a cell-permeable, mitochondria-targeted antioxidant that specifically scavenges superoxide.^[1] Its cationic triphenylphosphonium moiety facilitates its accumulation within the negatively charged mitochondrial matrix.^[1] This makes MitoTEMPO an invaluable tool for researchers to confirm the mitochondrial origin of ROS detected by fluorescent probes in flow cytometry. By pretreating cells with MitoTEMPO, a reduction in the fluorescent signal from a mitochondrial ROS indicator dye can confirm that the signal is indeed due to mitochondrial superoxide.

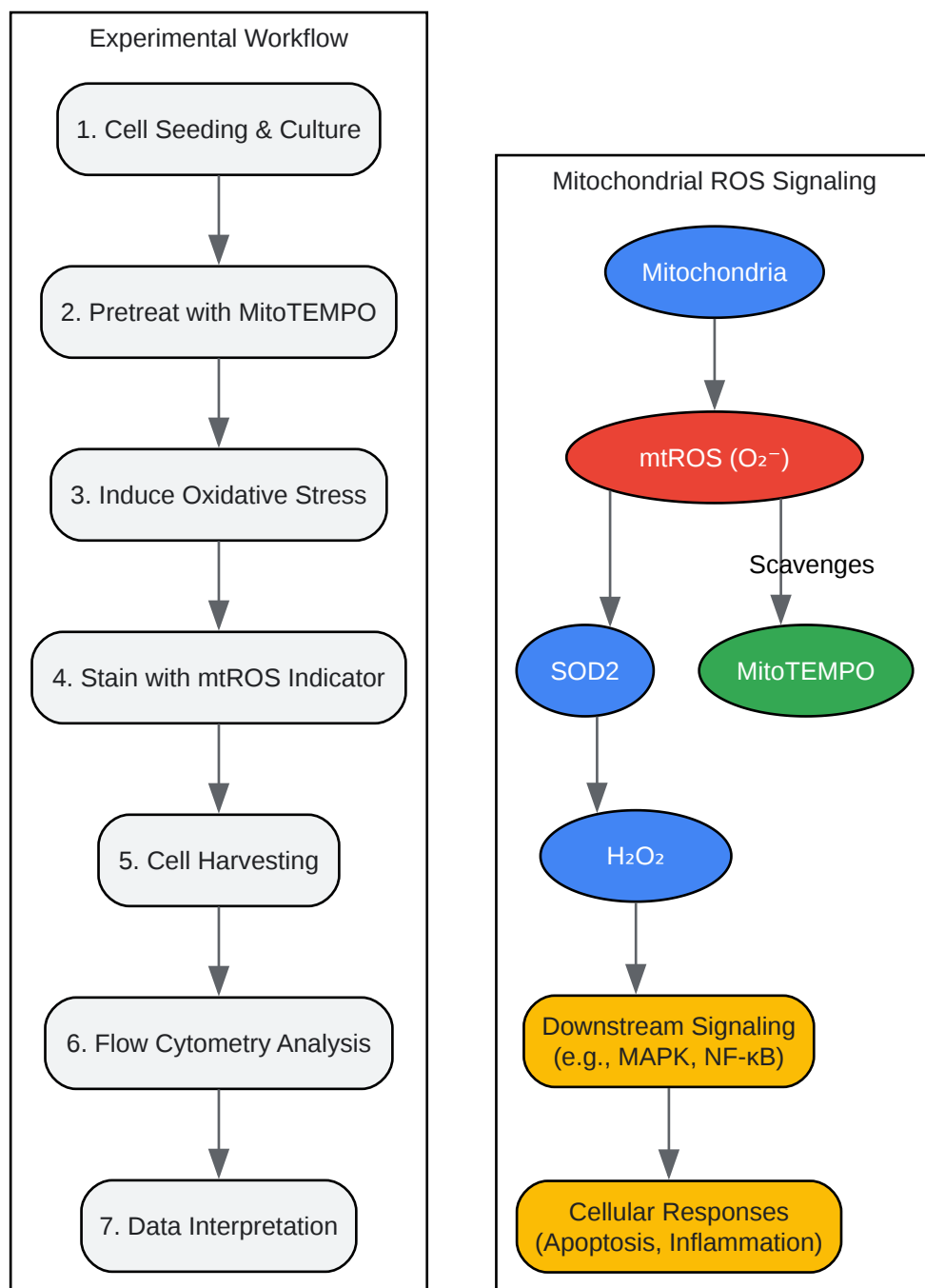
Product Information

Characteristic	Description
Product Name	MitoTEMPO Hydrate
Appearance	Crystalline solid
Molecular Formula	$C_{29}H_{35}N_2O_2P \cdot Cl \cdot H_2O$
Molecular Weight	528.0 g/mol
Solubility	Soluble in DMSO, DMF, and Ethanol
Storage	Store at -20°C. Stock solutions can be stored at -80°C for up to 6 months.

Mechanism of Action

MitoTEMPO acts as a superoxide dismutase (SOD) mimetic.^[2] It catalyzes the dismutation of superoxide into oxygen and hydrogen peroxide. The triphenylphosphonium cation actively targets the molecule to the mitochondria, where it can effectively scavenge superoxide at its primary site of production.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mitochondria-Targeted Antioxidant Mito-Tempo Protects against Acetaminophen Hepatotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mito-Tempo suppresses autophagic flux via the PI3K/Akt/mTOR signaling pathway in neuroblastoma SH-SY5Y cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MitoTEMPO Hydrate for Flow Cytometry Analysis of Mitochondrial Reactive Oxygen Species (ROS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593233#mitotempo-hydrate-for-flow-cytometry-analysis-of-ros]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com